

# Diallyl Fumarate: A Technical Guide for Advanced Research

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## Compound of Interest

Compound Name: Diallyl fumarate

Cat. No.: B1609218

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## Abstract

**Diallyl fumarate** (DAF) is a bifunctional monomer distinguished by its unique molecular architecture, featuring a central carbon-carbon double bond with trans-geometry and two flanking allyl ester groups. This structure imparts significant reactivity, making DAF a valuable crosslinking agent and monomer for the synthesis of specialized polymers and resins. Its CAS Registry Number is 2807-54-7.[1][2] This guide provides an in-depth exploration of **diallyl fumarate**'s chemical identity, physicochemical properties, synthesis, reactivity, and applications, with a focus on its relevance to researchers in materials science and drug development.

## Chemical Identity and Molecular Structure

**Diallyl fumarate** is systematically named bis(prop-2-enyl) (E)-but-2-enedioate.[3] It is the diester formed from fumaric acid and allyl alcohol. The molecule's key feature is the presence of three distinct reactive sites: the electron-deficient internal double bond of the fumarate backbone and the two terminal double bonds of the allyl groups. This trifunctionality is the foundation of its utility in polymer chemistry.

The molecular formula for **diallyl fumarate** is C<sub>10</sub>H<sub>12</sub>O<sub>4</sub>, corresponding to a molecular weight of approximately 196.20 g/mol .[1][2][3]

Molecular Structure:

Caption: Molecular structure of **diallyl fumarate** (C<sub>10</sub>H<sub>12</sub>O<sub>4</sub>).

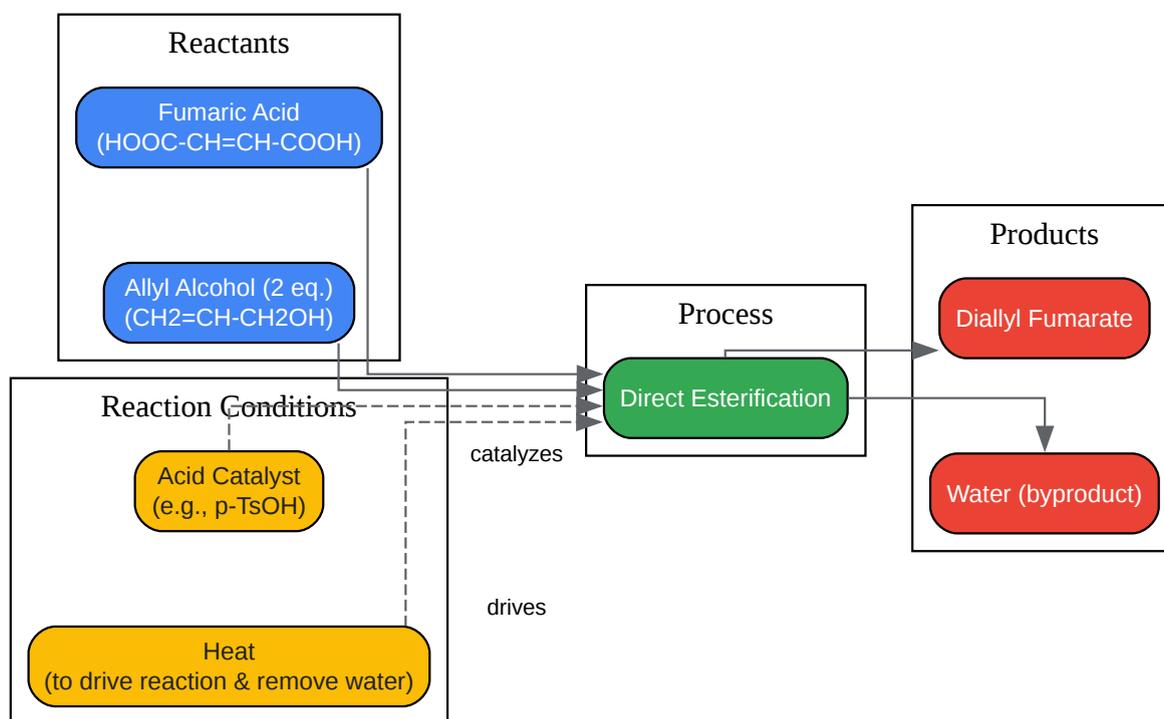
## Physicochemical Properties

Understanding the physical and chemical properties of **diallyl fumarate** is critical for its proper handling, storage, and application in experimental design.

Property	Value	Source
CAS Number	2807-54-7	[1][2]
Molecular Formula	C <sub>10</sub> H <sub>12</sub> O <sub>4</sub>	[1][2][3]
Molecular Weight	196.20 g/mol	[2][3]
Appearance	Clear, colorless to pale-yellow liquid	[4]
Boiling Point	142-143°C at 28 mmHg; 116-120°C at 8 Torr	[2][5][6]
Density	~1.064 - 1.0768 g/cm <sup>3</sup> at 20°C	[2][5][6]
Refractive Index	~1.4670 - 1.469	[2][6]
Flash Point	124.6°C	[2]
Solubility	Soluble in many organic solvents; sparingly soluble in water.	[7]

## Synthesis and Reaction Mechanisms

The primary industrial synthesis of **diallyl fumarate** involves the esterification of fumaric acid or its derivatives (like fumaryl chloride) with allyl alcohol.[1][4] A common laboratory and industrial approach is a direct esterification, often catalyzed by an acid.



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Caption: Synthesis workflow for **diallyl fumarate** via direct esterification.

The causality behind this choice of process is efficiency and atom economy. Direct esterification is a well-established, robust reaction. The use of heat and often a Dean-Stark apparatus to remove the water byproduct is crucial; according to Le Chatelier's principle, removing a product drives the equilibrium toward the formation of more ester, thereby increasing the yield.

## Reactivity and Polymerization

The utility of **diallyl fumarate** stems from its ability to undergo polymerization. Unlike monofunctional vinyl or acrylic monomers, the 1,2-disubstituted nature of the fumarate double bond presents significant steric hindrance.<sup>[8]</sup> This results in a lower homopolymerization rate compared to monomers like acrylates. However, this characteristic can be advantageous, allowing for more controlled copolymerization and crosslinking reactions.<sup>[8]</sup>

Key Reactive Pathways:

- Copolymerization: **Diallyl fumarate** readily copolymerizes with more reactive monomers (e.g., vinyl acetate, acrylates). In this context, DAF acts as a crosslinking agent, introducing a network structure that enhances the thermal and mechanical properties of the final polymer.
- Thiol-Ene Reactions: The allyl groups are particularly susceptible to radical-mediated thiol-ene "click" reactions.[9] This is a highly efficient and orthogonal reaction, valuable in biomaterial and hydrogel synthesis where mild reaction conditions are required.[9]

## Experimental Protocol: Free-Radical Solution Copolymerization

This protocol describes a representative method for copolymerizing **diallyl fumarate** with a vinyl monomer to create a crosslinked polymer network.

Objective: To synthesize a crosslinked poly(vinyl acetate-co-**diallyl fumarate**) polymer.

Materials:

- Vinyl Acetate (distilled to remove inhibitor)
- **Diallyl Fumarate (DAF)**
- Toluene (anhydrous)
- Azobisisobutyronitrile (AIBN, initiator)
- Methanol (non-solvent for precipitation)
- Schlenk flask with magnetic stir bar
- Nitrogen/Argon inlet
- Condenser
- Heating mantle with temperature controller

### Methodology:

- **Reactor Setup:** Assemble the Schlenk flask with the condenser under a positive pressure of inert gas (N<sub>2</sub> or Ar) to exclude oxygen, which can inhibit radical polymerization.
- **Reagent Charging:** To the flask, add vinyl acetate (e.g., 10 mL), **diallyl fumarate** (e.g., 1 mL, acting as crosslinker), and anhydrous toluene (e.g., 20 mL). The ratio of monomer to crosslinker can be varied to control the crosslink density and resulting material properties.
- **Initiator Addition:** Add the radical initiator, AIBN (e.g., 50 mg). The amount of initiator will influence the polymerization rate and the molecular weight of the polymer chains.
- **Degassing:** Subject the solution to three freeze-pump-thaw cycles to thoroughly remove any dissolved oxygen.
- **Polymerization:** Immerse the flask in a preheated oil bath at 70°C. Stir the reaction mixture vigorously. The polymerization is typically run for 6-24 hours. The solution will become progressively more viscous as the polymer forms.
- **Isolation:** After the reaction period, cool the flask to room temperature. Slowly pour the viscous polymer solution into a beaker containing a large excess of a non-solvent, such as methanol, while stirring. The polymer will precipitate as a white solid.
- **Purification:** Decant the solvent and wash the polymer precipitate with fresh methanol several times to remove unreacted monomers and initiator.
- **Drying:** Collect the polymer by filtration and dry it in a vacuum oven at 40-50°C until a constant weight is achieved.

## Applications in Research and Development

The unique structure of **diallyl fumarate** makes it a versatile building block in several advanced applications.

- **Polymer Resins and Coatings:** As a comonomer, it is used to produce thermosetting resins with high thermal stability and excellent mechanical properties. These find use in laminates, molding compounds, and protective coatings.<sup>[10]</sup>

- Biomaterials and Tissue Engineering: Polyesters based on fumaric acid, such as poly(propylene fumarate) (PPF), are biodegradable and biocompatible, making them excellent candidates for tissue engineering scaffolds, particularly for bone regeneration.[11][12][13] While **diallyl fumarate** itself is not PPF, its chemistry is foundational to the field. Its ability to participate in thiol-ene reactions under biologically compatible conditions makes it a monomer of interest for creating hydrogels for drug delivery and 3D cell culture.[9]
- Plasticizers: Certain dialkyl fumarates can be used as plasticizers for synthetic resins.[10]

## Safety and Handling

**Diallyl fumarate** requires careful handling due to its potential health effects.

- Hazards: It is classified as toxic if swallowed and harmful in contact with skin.[3][14] It causes skin and serious eye irritation.[3][14][15]
- Personal Protective Equipment (PPE): Always use in a well-ventilated area or under a chemical fume hood.[15][16] Wear appropriate personal protective equipment, including chemical safety goggles, nitrile gloves, and a lab coat.[16][17]
- Storage: Store in a cool, dry, and well-ventilated place, away from incompatible materials such as strong acids, bases, and oxidizing agents.[2][16] The container should be kept tightly closed.[16]
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[16]

## Conclusion

**Diallyl fumarate** is a multifunctional monomer whose distinct reactivity profile, governed by both a sterically hindered internal double bond and two accessible allyl groups, provides a unique platform for advanced polymer synthesis. Its role as a potent crosslinking agent and a participant in versatile copolymerizations and click-chemistry reactions positions it as a valuable tool for materials scientists and biomedical researchers. A thorough understanding of its properties, synthesis, and handling protocols is essential for leveraging its full potential in the development of next-generation materials, from high-performance industrial resins to sophisticated biomaterials for regenerative medicine.

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